

Deuterated Tridecane (Tridecane-d28): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Tridecane-d28

Cat. No.: B568196

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Introduction

Deuterated tridecane, specifically per-deuterated tridecane (**tridecane-d28**), is a stable isotope-labeled compound that serves as a valuable tool for researchers, scientists, and drug development professionals. In this molecule, all 28 hydrogen atoms are replaced by their heavier isotope, deuterium. This isotopic substitution imparts a higher molecular weight without significantly altering the chemical properties of the molecule, making it an ideal internal standard for quantitative analyses. This technical guide provides an in-depth overview of the properties, applications, and a representative experimental protocol for the use of deuterated tridecane.

Core Data Presentation

The physical and chemical properties of deuterated tridecane (**tridecane-d28**) are summarized in the table below, alongside its non-deuterated counterpart for comparison.

Property	Deuterated Tridecane (Tridecane-d28)	n-Tridecane
CAS Number	121578-12-9[1][2]	629-50-5[2][3]
Molecular Formula	C ₁₃ D ₂₈	C ₁₃ H ₂₈
Molecular Weight	212.57 g/mol [2]	184.36 g/mol [3]
Melting Point	-4 to -6 °C	-5.3 °C
Boiling Point	234 °C	234 °C
Density	0.869 g/mL at 25 °C	0.756 g/mL at 25 °C
Appearance	Colorless liquid	Colorless liquid[3]
Primary Application	Internal standard for quantitative analysis (GC-MS, LC-MS)[4]	Component of fuels and solvents, distillation chaser[3]

Key Applications in Research

The primary application of deuterated tridecane is as an internal standard in analytical chemistry, particularly in chromatographic and mass spectrometric methods.[4] The key advantages of using **tridecane-d28** as an internal standard include:

- **Improved Accuracy and Precision:** By adding a known amount of the deuterated standard to samples and calibration standards, variations arising from sample preparation, injection volume, and instrument response can be effectively normalized.[5]
- **Matrix Effect Compensation:** In complex sample matrices, such as environmental or biological samples, the analyte signal can be suppressed or enhanced. Since the deuterated standard has nearly identical chemical and physical properties to the analyte, it experiences similar matrix effects, allowing for accurate correction.
- **Co-elution with Analyte:** In gas chromatography, deuterated tridecane will co-elute with its non-deuterated counterpart, which is an important characteristic for an ideal internal standard.[6]

Deuterated tridecane is particularly useful in the analysis of hydrocarbon contaminants in environmental samples, such as soil and water, and in metabolic studies tracing the fate of alkanes.

Experimental Protocol: Quantification of Tridecane in Environmental Samples using GC-MS

This protocol describes a general procedure for the quantification of n-tridecane in a soil sample using gas chromatography-mass spectrometry (GC-MS) with **tridecane-d28** as an internal standard.

1. Materials and Reagents

- n-Tridecane standard
- **Tridecane-d28** internal standard (IS) solution (e.g., 10 µg/mL in hexane)
- Hexane (pesticide residue grade)
- Anhydrous sodium sulfate
- Soil sample
- GC-MS system with a suitable capillary column (e.g., HP-5ms)

2. Sample Preparation

- Extraction:
 - Weigh 10 g of the soil sample into a centrifuge tube.
 - Spike the sample with a known amount of the **tridecane-d28** internal standard solution (e.g., 100 µL of 10 µg/mL solution).
 - Add 20 mL of hexane to the tube.
 - Vortex the mixture for 2 minutes and then sonicate for 15 minutes.

- Centrifuge the sample at 3000 rpm for 10 minutes.
- Carefully transfer the hexane supernatant to a clean tube.
- Drying and Concentration:
 - Pass the extract through a small column containing anhydrous sodium sulfate to remove any residual water.
 - Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.

3. Calibration Standards Preparation

- Prepare a series of calibration standards by adding varying concentrations of the n-tridecane standard to 1 mL of hexane.
- Spike each calibration standard with the same amount of the **tridecane-d28** internal standard solution as the samples (e.g., 100 µL of 10 µg/mL solution).

4. GC-MS Analysis

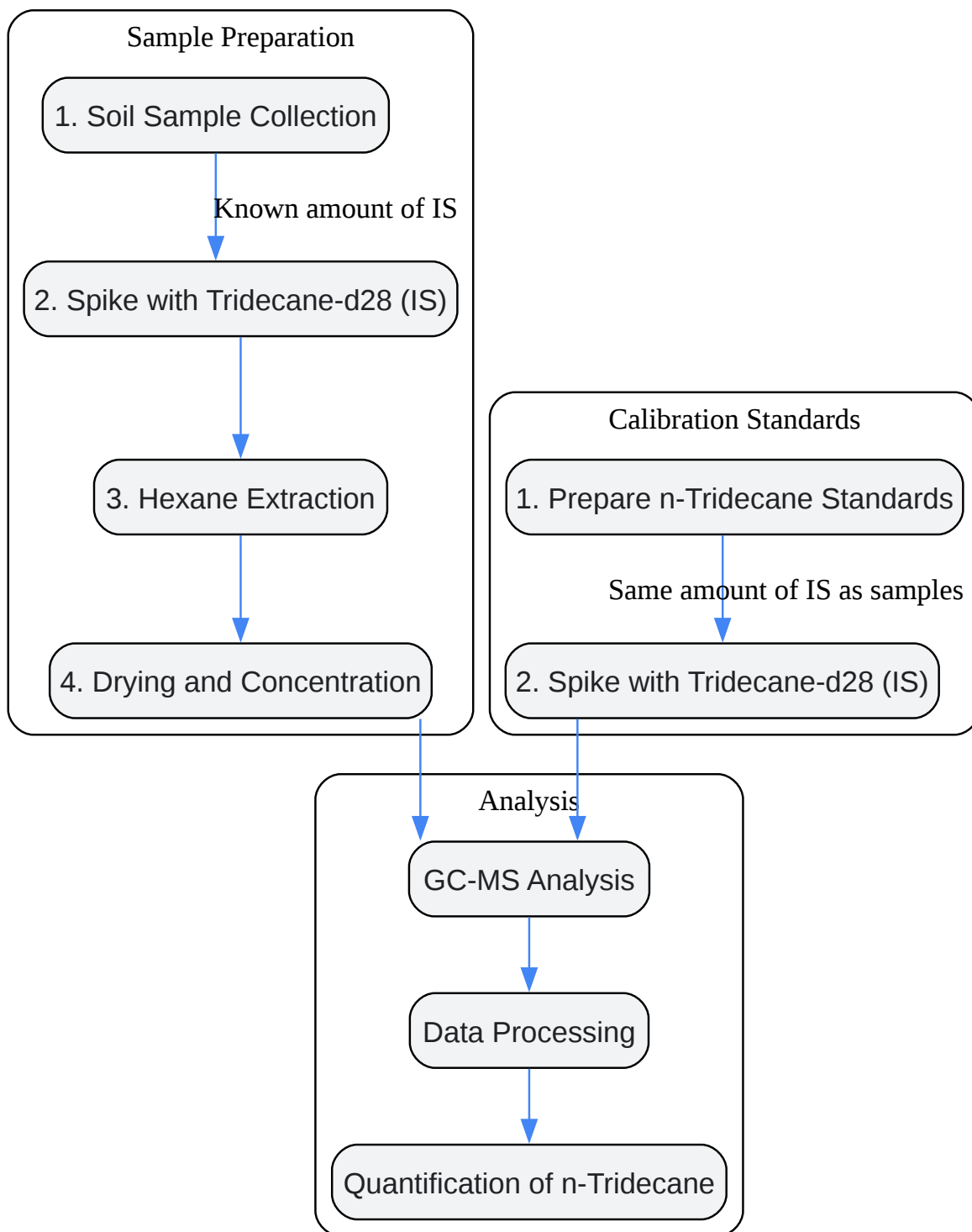
- Instrument Conditions:
 - Injector Temperature: 250 °C
 - Oven Program: Initial temperature of 50 °C, hold for 2 minutes, ramp to 280 °C at 10 °C/min, hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Mass Spectrometer: Operate in electron ionization (EI) mode with selected ion monitoring (SIM).
- SIM Ions:
 - n-Tridecane: m/z 57, 71, 85
 - **Tridecane-d28**: m/z 66, 82, 98

- Injection: Inject 1 μL of the prepared samples and calibration standards into the GC-MS.

5. Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of the n-tridecane to the peak area of the **tridecane-d28** internal standard against the concentration of n-tridecane.
- Determine the concentration of n-tridecane in the soil samples by using the response ratio from the sample and the calibration curve.

Mandatory Visualization



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Caption: Experimental workflow for the quantification of n-tridecane using **tridecane-d28** as an internal standard.

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